

# Technical Support Center: Resolving PCB 193 Co-elution on DB-5 Columns

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## Compound of Interest

*Compound Name:* 2,3,3',4',5,5',6-  
Heptachlorobiphenyl

*CAS No.:* 69782-91-8

*Cat. No.:* B1596461

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Status: Operational Topic: Polychlorinated Biphenyls (PCBs) Analysis / Chromatography Target  
Phase: 5% Phenyl Methyl Siloxane (DB-5, Rtx-5, HP-5)

## Executive Summary

You are encountering a critical separation challenge common in PCB congener analysis. On standard 5% phenyl columns (DB-5), PCB 193 (2,3,3',4',5,6-hexachlorobiphenyl) frequently co-elutes with PCB 191 (2,3,3',4,4',6-hexachlorobiphenyl). Because both are hexachlorobiphenyl isomers (

), mass spectrometry (MS) cannot spectrally distinguish them.[1]

This guide provides the technical causality, optimization protocols, and compliance-ready reporting standards to address this issue.

## Module 1: Diagnostic & Causality

Q: Why is PCB 193 co-eluting on my DB-5 column despite optimizing the flow rate?

A: The issue is fundamental to the stationary phase chemistry, not just flow dynamics. The DB-5 stationary phase relies primarily on dispersion forces (London forces) and weak

interactions. PCB 193 and PCB 191 differ only slightly in their chlorine substitution patterns (ortho-chlorine positioning).[1] The 5% phenyl phase lacks the steric selectivity required to differentiate the dipole moments of these specific isomers.

The Critical Pair:

- Target: PCB 193 (Hexa-CB)
- Interference: PCB 191 (Hexa-CB)
- Proximity: PCB 180 (Hepta-CB) often elutes nearby but is usually resolvable on high-efficiency columns (60m).[1]

Verification Protocol: To confirm the co-elution is 193/191 and not a matrix interference:

- Check Ion Ratios: Both are Hexa-CBs. If you see significant M+2 (362 m/z) or M+4 abundance deviations, you may have a Hepta-CB (PCB 180) co-eluting.[1]
- Inject Individual Standards: Inject pure PCB 193 and PCB 191 standards separately. If their retention times (RT) overlap within the Full Width at Half Maximum (FWHM), baseline resolution is physically impossible on your current setup.[1]

## Module 2: Optimization Strategies (DB-5)

Q: Can I achieve baseline resolution by modifying the oven temperature program?

A: Rarely. While you can improve separation, baseline resolution (

) of the 191/193 pair on a standard DB-5 is often unattainable. However, if you are restricted to this column, use the Isothermal Plateau Strategy to maximize partial separation.

Protocol: The "Mid-Elution Plateau" This method flattens the thermal gradient exactly when the Hexa-CBs elute to maximize the interaction time with the stationary phase.

Parameter	Setting	Rationale
Carrier Gas	Hydrogen (preferred) or Helium	allows higher linear velocities with less efficiency loss (Van Deemter curve).[1]
Flow Mode	Constant Flow	Prevents pressure drop changes from affecting resolution during the ramp.[1]
Initial Temp	100°C (Hold 2 min)	Solvent focusing.
Ramp 1	20°C/min to 200°C	Fast transit to semi-volatiles region.[1]
Ramp 2	2°C/min to 260°C	Critical Step: Slow ramp through the Hexa/Hepta elution zone.
Ramp 3	20°C/min to 320°C	Elute remaining high-boilers (Deca-CB).

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*Warning: Slowing the ramp excessively (> 40 min run time) can cause peak broadening that negates the separation gain.*

## Module 3: The Hardware Solution (Column Switching)

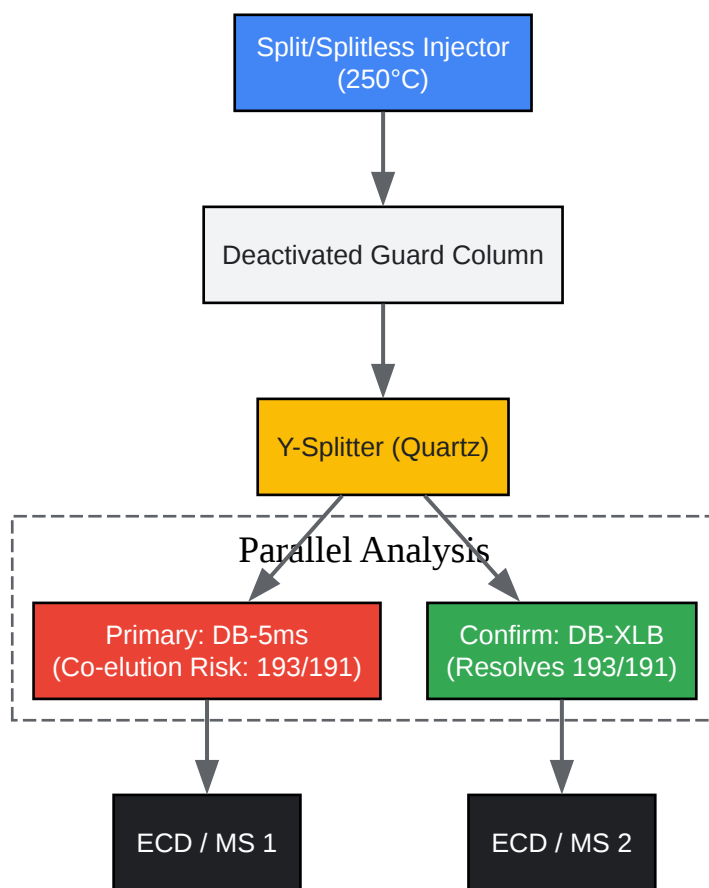
Q: If DB-5 fails, what is the authoritative hardware fix?

A: You must switch selectivity. The industry standard for resolving DB-5 critical pairs is the DB-XLB (eXceptionally Low Bleed) or a DB-1701 phase.

Comparison of Selectivity:

Column Phase	Selectivity Mechanism	PCB 193/191 Status	Recommendation
DB-5 (5% Phenyl)	Boiling Point / Weak Polarity	Co-elutes	Primary Screening
DB-XLB	Proprietary (Polysiloxane)	Resolved	Best for Confirmation
DB-1701	14% Cyanopropylphenyl	Resolved	Alternative Confirmation
HT-8	8% Phenyl Carborane	Resolved	High Temp Analysis

Dual-Column Workflow (EPA Method 8082 Approach): For robust data, use a dual-column setup where the sample is split onto both a DB-5 and a DB-XLB.



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Figure 1: Dual-column configuration ensuring simultaneous quantification and confirmation of co-eluting congeners.

## Module 4: Regulatory Reporting (EPA Compliance)

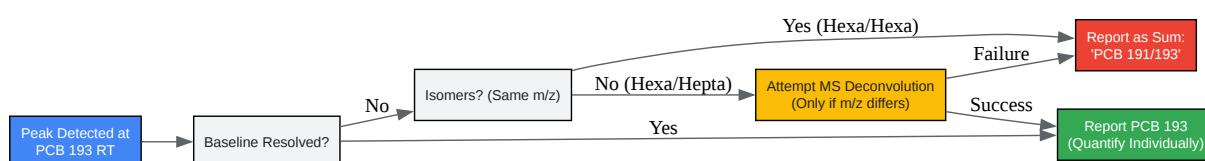
Q: I cannot change columns. How do I report the data according to EPA Method 1668C?

A: If you cannot resolve the peaks, you must not arbitrarily assign the area to one congener. You must report them as a Co-eluting Group.<sup>[1]</sup>

EPA Method 1668C Reporting Protocol:

- Quantification: Integrate the total area of the co-eluting peak (191 + 193).<sup>[1]</sup>
- Nomenclature: Report the result under the lowest IUPAC number in the group.
  - Format: "PCB 191/193" or "PCB 191/PCB 193"
- Calculation: Use the Response Factor (RF) of the primary congener (usually the one with the closest elution to the calibration standard).
- Flagging: Apply a "C" flag (Co-eluting) if your LIMS supports it, or note it in the case narrative.

Decision Logic for Reporting:



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Figure 2: Decision matrix for reporting co-eluting PCB congeners.

## References

- U.S. Environmental Protection Agency. (2010).[1][2][3] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[3] (Table A-1 lists co-elutions).
- Agilent Technologies. (2020).[1] GC/ $\mu$ ECD Analysis and Confirmation of PCBs in Fish Tissue with Agilent J&W DB-35ms and DB-XLB GC Columns. (Demonstrates DB-XLB selectivity).
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- Restek Corporation. (2024).[1] GC Column Cross-Reference for PCB Analysis.[1] (Comparison of Rtx-5 vs. Rtx-PCB phases).

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